

# 4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde CAS number and molecular weight

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## Compound of Interest

Compound Name: 4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde

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## An In-depth Technical Guide to 4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde**, a pivotal molecule in natural product biosynthesis, is gaining attention for its own inherent biological activities. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and biological significance. It is intended to serve as a valuable resource for researchers in medicinal chemistry, natural product synthesis, and drug discovery. This document summarizes key data, outlines experimental protocols, and visualizes its central role in relevant biosynthetic pathways.

### Core Compound Identification

This section provides fundamental identification and physicochemical data for **4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde**.

Parameter	Value	Reference
CAS Number	10476-41-2	[1]
Molecular Formula	C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	190.20 g/mol	[1]
Appearance	White powder	[2]
Purity	≥99% (commercially available)	[2][3]

## Spectroscopic Data

Detailed spectroscopic information is crucial for the identification and characterization of **4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde**.

<sup>1</sup> H NMR (DMSO-d <sub>6</sub> )	<sup>13</sup> C NMR (DMSO-d <sub>6</sub> )	Mass Spectrometry
δ = 3.84 (3H, s)	δ = 57.8 (q; OCH <sub>3</sub> )	HRMS (positive ESI): m/z calculated for C <sub>10</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> Na: 213.0640 [M+Na] <sup>+</sup> ; observed: 213.0631
δ = 6.12 (1H, d, J = 1.5 Hz)	δ = 90.9 (d)	
δ = 6.27 (1H, s)	δ = 108.2 (d)	
δ = 6.75 (1H, brs)	δ = 109.3 (d)	
δ = 6.91 (1H, brs)	δ = 117.3 (s)	
δ = 9.30 (1H, s)	δ = 120.4 (d)	
δ = 11.24 (1H, brs)	δ = 123.4 (s)	
δ = 11.42 (1H, brs)	δ = 133.2 (s)	
δ = 158.6 (s)		
δ = 171.6 (d)		

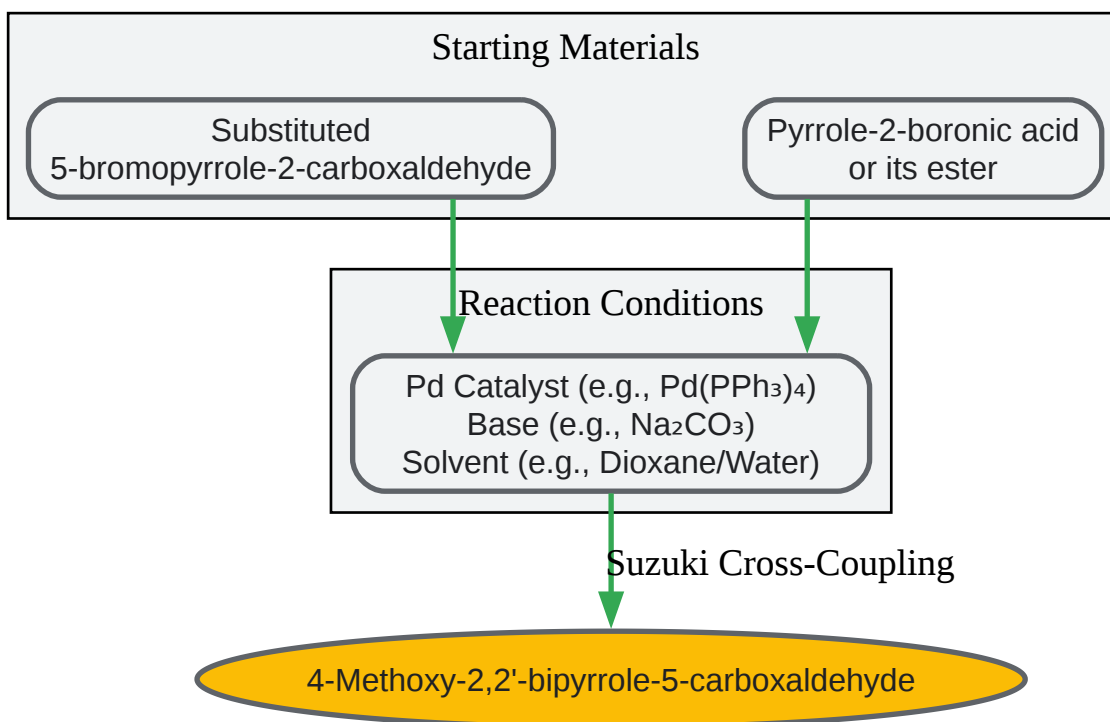
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*Data sourced from:[4]*

## Synthesis and Biosynthesis

### Chemical Synthesis

While several routes to substituted 2,2'-bipyrrole-5-carboxaldehydes have been developed, a common strategy involves a Suzuki cross-coupling reaction.[5] A general workflow for this approach is outlined below.



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General synthetic workflow for 2,2'-bipyrrole-5-carboxaldehydes.

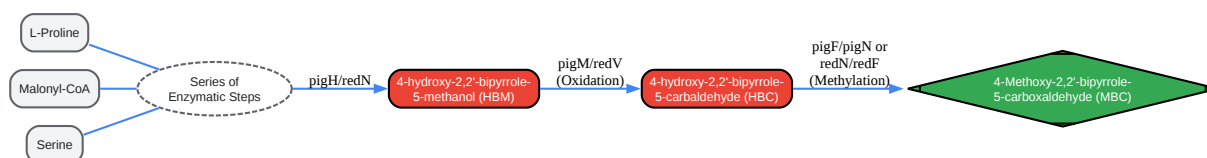
Experimental Protocol Outline (based on related syntheses):[5]

- **Preparation of Reactants:** Synthesize or procure the necessary substituted 5-bromopyrrole-2-carboxaldehyde and pyrrole-2-boronic acid derivative.
- **Degassing:** Degas a solution of the reactants in a suitable solvent system (e.g., 10% water/dioxane) to remove oxygen.
- **Catalyst and Base Addition:** Add a palladium catalyst, such as Tetrakis(triphenylphosphine)palladium(0), and a base like sodium carbonate to the reaction mixture.
- **Reaction:** Stir the mixture at an elevated temperature (e.g., 100 °C) for several hours.
- **Workup:** After cooling, pour the reaction mixture into water, adjust the pH to 7, and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and evaporate the solvent. Purify the crude product using column chromatography.

## Biosynthesis

**4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde (MBC)** is a key intermediate in the biosynthesis of prodiginine antibiotics, such as prodigiosin, in bacteria like *Streptomyces coelicolor* and *Serratia marcescens*.<sup>[3][6]</sup> The biosynthesis is a bifurcated pathway where MBC is synthesized independently and then condensed with another pyrrole derivative.<sup>[3][7]</sup>

The pathway to MBC begins with L-proline and malonyl-CoA.<sup>[2]</sup> Through a series of enzymatic steps involving oxidation, methylation, and condensation, 4-hydroxy-2,2'-bipyrrole-5-carbaldehyde (HBC) is formed, which is then methylated to yield MBC.<sup>[2]</sup>



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Biosynthetic pathway to **4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde** (MBC).

## Biological Activity and Applications

### Precursor to Bioactive Molecules

The primary role of **4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde** is as a direct precursor to a wide range of biologically active natural products, including:

- Prodiginines (e.g., Prodigiosin): These tripyrrole pigments exhibit immunosuppressive, anticancer, antimicrobial, and antimalarial properties.[2]
- Tambjamines: These marine alkaloids also show a variety of biological activities.[2]

The availability of synthetic routes to MBC and its analogs allows for the generation of novel, unnatural prodiginines and tambjamines for structure-activity relationship (SAR) studies.[2]

### Intrinsic Biological Activity

Recent studies have revealed that **4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde** possesses its own biological activity. It has been identified as a natural product from *Streptomyces albus* that can arrest the strobilation (the transition from polyp to jellyfish) of the moon jellyfish *Aurelia coerulea*. [4]

- Activity: The compound was shown to arrest strobilation and induce the formation of abnormal tentacle-like structures in a dose-dependent manner.[4]

- Potency: The minimum effective concentration was determined to be 6.3  $\mu\text{M}$ .<sup>[4]</sup>
- Toxicity: Importantly, it did not exhibit significant cytotoxicity against the jellyfish polyps.<sup>[4]</sup>

The precise signaling pathway and mode of action for this activity are currently unknown and are subjects for future investigation.<sup>[4]</sup> This discovery opens up new avenues for research into the potential applications of this molecule, for instance, in the control of jellyfish blooms.<sup>[4]</sup>

## Conclusion

**4-Methoxy-2,2'-bipyrrole-5-carboxaldehyde** is more than just a biosynthetic intermediate; it is a molecule with demonstrated biological activity and significant potential as a building block for the synthesis of novel therapeutic agents. This guide provides the foundational knowledge required for researchers to explore its synthesis, understand its biological context, and unlock its potential in drug discovery and development. Further research into its molecular mechanisms of action is warranted and could lead to new and exciting applications.

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